

physical and chemical properties of dimethylamine borane complex

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Compound of Interest

Compound Name: Dimethylamine borane

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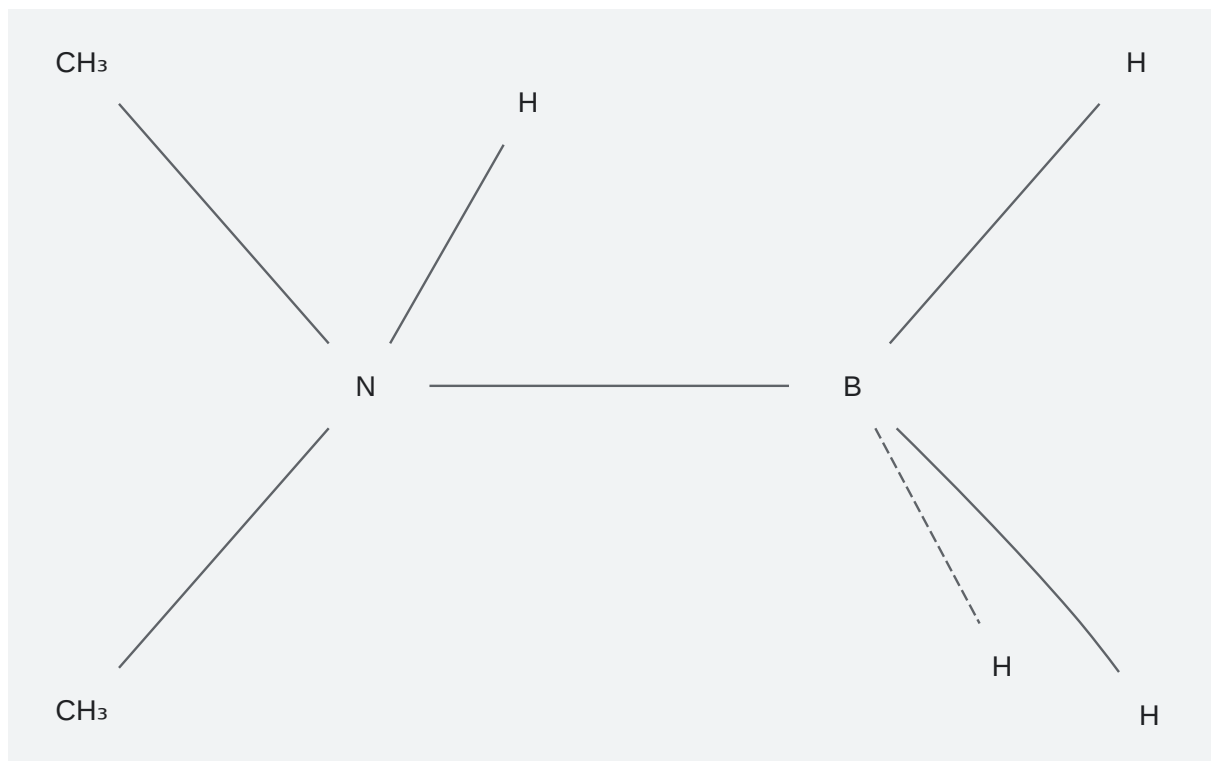
An In-depth Technical Guide on the Core Physical and Chemical Properties of **Dimethylamine Borane** Complex

Abstract

Dimethylamine borane (DMAB), with the chemical formula $(\text{CH}_3)_2\text{NH}\cdot\text{BH}_3$, is a stable and versatile amine-borane complex that serves as a potent and selective reducing agent.^[1] This technical guide provides a comprehensive overview of the core physical and chemical properties of DMAB, tailored for researchers, scientists, and drug development professionals. It covers its structure, stability, solubility, and reactivity, alongside detailed experimental protocols for its synthesis. The document summarizes quantitative data in structured tables and utilizes diagrams to illustrate key processes and relationships, highlighting its broad applications in organic synthesis, materials science, and as a valuable reagent in the development of pharmaceutical intermediates.^{[2][3]}

Chemical Structure and Identity

Dimethylamine borane is a Lewis acid-base adduct formed between dimethylamine (the Lewis base) and borane (the Lewis acid).^[4] The molecule features a dative covalent bond between the nitrogen and boron atoms.



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Caption: Chemical structure of **Dimethylamine Borane** (DMAB).

Physical Properties

DMAB is a white crystalline solid at room temperature with a characteristic amine odor.^{[3][5][6]} It exists in two forms: a stable form with a melting point of approximately 36°C and an unstable form that melts at 11°C.^[7] The stable form is typically used in laboratory and industrial settings.

Property	Value	Source(s)
Molecular Formula	C ₂ H ₁₀ BN	[8][9]
Molecular Weight	58.92 g/mol	[8][10][9]
Appearance	White to off-white crystalline solid/granules	[3][5][11]
Melting Point	33–36 °C	[6][12][13]
Boiling Point	59-65 °C @ 1-2 mmHg	[9][12]
Density	0.69 g/cm ³	[9][12]
Flash Point	65 °C (149 °F)	[3][14]
Vapor Pressure	<5 hPa @ 20 °C	[12]
Water Solubility	120-125 g/L @ 20 °C	[3][12][15]
Solubility	Soluble in methanol, ethanol, THF, 2-propanol, acetonitrile, DMSO.	[9][16]

Chemical Properties and Reactivity

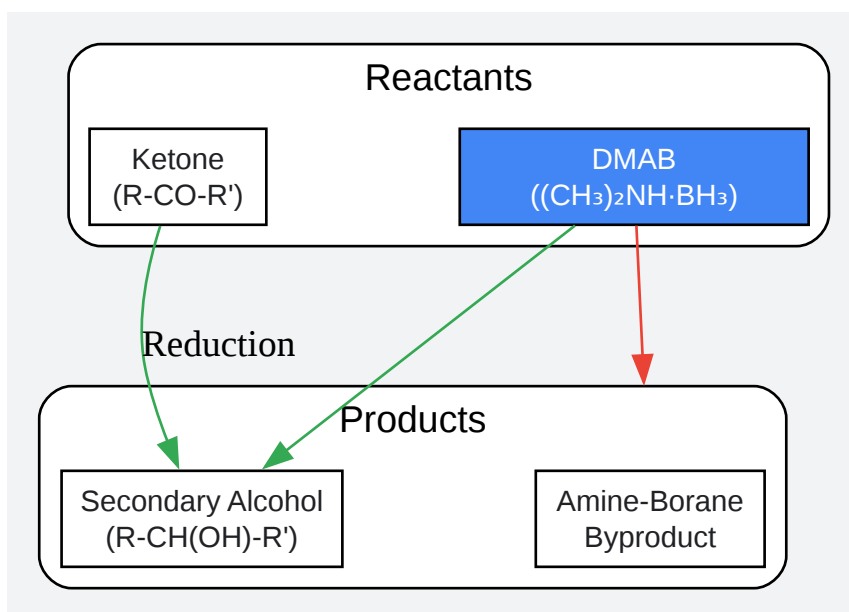
3.1 Stability and Handling

DMAB is stable under ambient conditions but is sensitive to moisture and air.[12][15][17] Contact with water can lead to the release of flammable hydrogen gas.[12][15] It is also sensitive to heat and can decompose, particularly at temperatures above 50°C.[10] For long-term storage, it is recommended to keep DMAB in a cool, dry, well-ventilated area, often refrigerated and under an inert nitrogen atmosphere.[10][14]

3.2 Reactivity as a Reducing Agent

DMAB is a versatile and selective reducing agent used in both organic and inorganic chemistry.[5][11] Its reactivity stems from the hydride (H⁻) donating ability of the borane moiety. It is widely used for the reduction of various functional groups.[3][18]

- Reduction of Carbonyls: Reduces aldehydes and ketones to their corresponding primary and secondary alcohols.[3]
- Reduction of Imines: Reduces Schiff bases and related C=N bonds.[3]
- Electroless Plating: Acts as a reducing agent for the deposition of metals such as nickel, copper, gold, and cobalt onto various substrates, a critical process in the electronics and semiconductor industries.[3][5][12]



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Caption: General reaction pathway for the reduction of a ketone by DMAB.

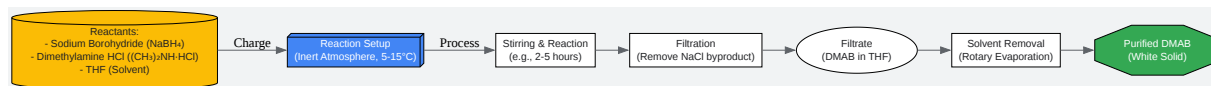
3.3 Incompatibilities and Decomposition

DMAB is incompatible with strong acids, strong oxidizing agents, halogens, and certain metals. [10][15] Reaction with these substances can be hazardous. Thermal decomposition can generate toxic and irritating gases, including oxides of nitrogen, carbon monoxide, carbon dioxide, and boron oxides.[6][10][19]

Synthesis and Experimental Protocols

4.1 Common Synthesis Routes

DMAB is most commonly synthesized via the reaction of an alkali metal borohydride with a dimethylammonium salt.[2][5] The reaction is typically carried out in an organic solvent like tetrahydrofuran (THF).[20] Other methods include the direct reaction of diborane with dimethylamine or through an electrolytic process.[5]



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Caption: A typical workflow for the synthesis of **Dimethylamine Borane**.

4.2 Detailed Experimental Protocol: Synthesis from Sodium Borohydride

This protocol is a representative example based on common laboratory procedures for the synthesis of **dimethylamine borane**. [20][21]

Materials:

- Sodium borohydride (NaBH_4)
- Dimethylamine hydrochloride ($(\text{CH}_3)_2\text{NH}\cdot\text{HCl}$)
- Anhydrous Tetrahydrofuran (THF)
- Inert gas (Nitrogen or Argon)

Equipment:

- Three-neck round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel

- Condenser
- Inert gas inlet/outlet (bubbler)
- Cooling bath (ice-water or cryocooler)
- Filtration apparatus (e.g., Büchner funnel with Celite)
- Rotary evaporator

Procedure:

- Setup: Assemble the three-neck flask with the magnetic stirrer, dropping funnel, and condenser under a positive pressure of inert gas. Ensure the entire apparatus is dry.
- Reactant Charging: In the reaction flask, suspend sodium borohydride (1.0 equivalent) in anhydrous THF.
- Amine Salt Solution: Separately, dissolve dimethylamine hydrochloride (1.25 equivalents) in anhydrous THF. This may require gentle warming or sonication. Transfer this solution to the dropping funnel.
- Reaction: Cool the sodium borohydride suspension to between 5-15°C using the cooling bath.
- Addition: While stirring vigorously, add the dimethylamine hydrochloride solution dropwise from the funnel to the NaBH₄ suspension over 1-2 hours. Maintain the internal temperature within the 5-15°C range. Hydrogen gas will evolve; ensure it is safely vented through the bubbler.
- Completion: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring for an additional 2-3 hours to ensure the reaction goes to completion.
- Workup - Filtration: Filter the resulting slurry through a pad of Celite to remove the sodium chloride byproduct and any unreacted starting material. Wash the filter cake with additional anhydrous THF to ensure complete recovery of the product.

- Purification: Combine the filtrate and washes. Remove the THF solvent under reduced pressure using a rotary evaporator.
- Drying: The resulting crude product can be further purified by recrystallization or dried under high vacuum to yield pure **dimethylamine borane** as a white solid.

Applications in Research and Development

5.1 Organic Synthesis Beyond simple reductions, DMAB is used in more complex transformations, including reductive aminations and as a borane source for hydroboration reactions, albeit less commonly than borane-THF or borane-DMS complexes.^[18] Its stability and solid nature make it easier to handle than gaseous diborane.^[4]

5.2 Materials Science The primary industrial application of DMAB is in electroless plating.^[3] This process is vital for creating conductive metal layers on non-conductive materials like plastics and ceramics, which is fundamental in producing printed circuit boards (PCBs) and other electronic components.^[3]

5.3 Relevance in Drug Development While not typically an active pharmaceutical ingredient (API) itself, DMAB is a crucial reagent for synthesizing complex organic molecules and pharmaceutical intermediates.^{[3][22]} Its ability to perform selective reductions under mild conditions is valuable for multi-step syntheses where sensitive functional groups must be preserved. The broader field of boron chemistry is of growing importance in drug discovery, with boron-containing compounds like bortezomib (Velcade) demonstrating significant therapeutic success.^[23]

Safety and Handling

DMAB is a hazardous chemical that requires careful handling.^[13] It is toxic if swallowed or in contact with skin and harmful if inhaled.^{[6][11][19]} It is also a flammable solid and can cause severe skin and eye irritation.^{[6][19]}

Hazard Information	Handling and Storage Recommendations
GHS Hazard Statements: H228 (Flammable solid), H301 (Toxic if swallowed), H311 (Toxic in contact with skin), H317 (May cause an allergic skin reaction), H318 (Causes serious eye damage).[11]	Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.[10][14]
Toxicity: Can cause neurotoxicity upon significant exposure.[5][13]	Personal Protective Equipment (PPE): Wear protective gloves, safety glasses/goggles, and a lab coat.[6][10]
Fire Hazard: Flammable solid. Containers may explode when heated.[10][14]	Storage: Store in a tightly closed container in a cool, dry place (refrigerated recommended).[14] Keep away from heat, sparks, and open flames. Store under an inert atmosphere (e.g., nitrogen) and protect from moisture.[10][14]
Incompatibilities: Acids, strong oxidizers, water, halogens.[10][12][15]	Spills: Clean up spills immediately, avoiding dust generation. Do not allow contact with water.[14]

Conclusion

Dimethylamine borane is a highly valuable and versatile chemical reagent with well-defined physical and chemical properties. Its stability, selectivity, and ease of handling compared to other boranes make it an important tool for researchers in organic synthesis, materials science, and drug development. A thorough understanding of its reactivity, synthesis, and safety protocols is essential for its effective and safe utilization in a professional laboratory setting.

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